

Essential Guide to the Safe Disposal of Pantothenic Acid-13C3,15N Hemicalcium

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Compound of Interest

Compound Name: *Pantothenic acid-13C3,15N hemicalcium*

Cat. No.: *B13851687*

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This document provides immediate safety and logistical information for the proper disposal of **Pantothenic acid-13C3,15N hemicalcium**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The disposal procedures differ depending on whether the substance is in its solid salt form or dissolved in a hazardous solvent.

Comparative Disposal and Safety Data

The following table summarizes the key safety and disposal information for the two common forms of **Pantothenic acid-13C3,15N hemicalcium** encountered in a laboratory setting.

Characteristic	Pantothenic Acid-13C3,15N Hemicalcium Salt (Solid)	Pantothenic acid-13C3,15N hemicalcium salt solution (in 90:10 Methanol:Water)
Hazard Classification	Not considered hazardous[1]	Flammable Liquid, Acute Toxicity (Oral, Dermal, Inhalation), Specific Target Organ Toxicity[2]
Primary Hazards	No significant hazards identified[1]	Flammable, Toxic[2]
Personal Protective Equipment (PPE)	Standard laboratory attire (lab coat, safety glasses, gloves)	Chemical-resistant gloves, safety goggles or face shield, flame-retardant lab coat, use in a well-ventilated area or fume hood
Disposal of Unused Product	Dispose of in accordance with local, state, and federal regulations. May be acceptable for standard chemical waste streams not designated as hazardous.	Must be disposed of as hazardous waste. Collect in a designated, labeled, sealed container for flammable liquids.
Contaminated Packaging Disposal	Do not reuse empty containers. Dispose of in accordance with local regulations.[1]	Triple-rinse with a suitable solvent. The rinsate should be collected as hazardous waste. Dispose of the container as hazardous waste unless fully decontaminated.
Spill Cleanup	Sweep up spilled solid, avoiding dust generation. Place in a suitable container for disposal.	Eliminate all ignition sources. Absorb spill with inert material (e.g., vermiculite, sand) and place in a sealed container for hazardous waste disposal. Ensure adequate ventilation.

Experimental Protocols: Disposal Procedures

Below are the step-by-step disposal protocols for both the solid and solution forms of **Pantothenic acid-13C3,15N hemicalcium**.

Disposal of Solid **Pantothenic Acid-13C3,15N Hemicalcium** Salt:

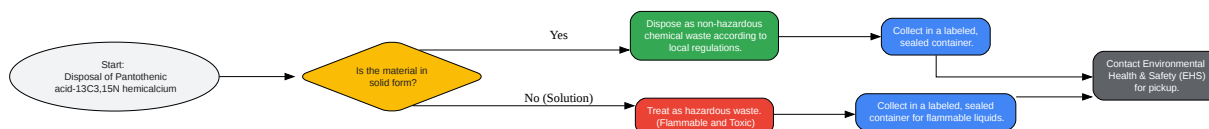
- **Waste Identification:** Although not classified as hazardous, it is good laboratory practice to treat all chemical waste with caution.
- **Collection:** Collect waste solid in a clearly labeled, sealed container. The label should include the chemical name.
- **Storage:** Store the waste container in a designated chemical waste storage area.
- **Disposal:** Dispose of the waste through your institution's chemical waste program. Follow all local, state, and federal regulations.^[1]

Disposal of **Pantothenic Acid-13C3,15N Hemicalcium** Solution in Methanol/Water:

- **Waste Identification:** This solution is classified as hazardous waste due to its flammability and toxicity.
- **Collection:** Collect all waste solution, including rinsates from containers, in a designated hazardous waste container suitable for flammable liquids. The container must be kept sealed when not in use.
- **Labeling:** The hazardous waste container must be clearly labeled with "Hazardous Waste," the chemical name ("**Pantothenic acid-13C3,15N hemicalcium** in Methanol/Water"), and the associated hazards (e.g., "Flammable," "Toxic").
- **Storage:** Store the hazardous waste container in a designated, well-ventilated, and flame-proof satellite accumulation area.
- **Disposal:** Arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Pantothenic acid-13C3,15N hemicalcium**.



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Caption: Disposal workflow for **Pantothenic acid-13C3,15N hemicalcium**.

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References

- 1. [lgcstandards.com](https://www.lgcstandards.com) [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. 泛酸-13C3,15N半钙盐标准液 半钙盐 溶液 100 µg/mL (90:10 Methanol:Water, (as free acid)), certified reference material, ampule of 1 mL, Cerilliant® | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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